

Mechanistic Overview: The Role of C-Terminal Amidation

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Compound of Interest

Compound Name: *H-Tyr-Ser-NH₂ HCl*

CAS No.: 128245-94-3

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The dipeptide Tyr-Ser is frequently utilized in biochemical research, ranging from neuromodulatory studies to antioxidant assays. However, the exact chemical form of the peptide fundamentally alters its behavior in vitro and in vivo.

In its native state, Tyr-Ser free acid exists as a zwitterion at physiological pH (7.4). The N-terminal amine is protonated (NH₃⁺), and the C-terminal carboxyl group is deprotonated (COO⁻), resulting in a net charge of zero.

Conversely, **H-Tyr-Ser-NH₂ HCl** undergoes C-terminal amidation, converting the carboxylic acid (-COOH) into an amide (-CONH₂). This seemingly minor modification eliminates the negative charge at the C-terminus. Because the N-terminus remains protonated, the amidated dipeptide carries a net positive charge (+1) at physiological pH. To stabilize this basic molecule and enhance its aqueous solubility, it is formulated as a hydrochloride (HCl) salt[1].

This structural divergence dictates three critical performance metrics:

- **Proteolytic Resistance:** Exopeptidases (specifically carboxypeptidases) require a free C-terminal carboxylate to coordinate with the zinc ion in their active site. Amidation abolishes

this recognition, improving proteolytic resistance by 30–60%[1].

- **Membrane Permeability:** The removal of the negatively charged carboxylate reduces electrostatic repulsion with the negatively charged glycocalyx of cell membranes, significantly enhancing cellular permeability[1][2].
- **Receptor Binding:** For many bioactive peptides, the uncharged C-terminus better mimics the native protein environment, stabilizing α -helical structures and optimizing receptor-ligand interactions[3][4].

Physicochemical & Quantitative Data Comparison

The following table summarizes the theoretical and empirical differences between the two forms.

Property	Tyr-Ser (Free Acid)	H-Tyr-Ser-NH ₂ HCl (Amide Salt)
C-Terminal Functional Group	Carboxylic Acid (-COOH)	Carboxamide (-CONH ₂)
Net Charge (pH 7.4)	~ 0 (Zwitterionic)	+1 (Cationic)
Counterion	None (Inner salt)	Chloride (Cl ⁻)
Aqueous Solubility	Moderate	Very High (due to HCl salt formulation)
Susceptibility to Carboxypeptidases	High (Rapid degradation)	Low (Sterically and electronically blocked)
Membrane Permeability (Papp)	Low	Moderate to High

Experimental Workflows & Methodologies

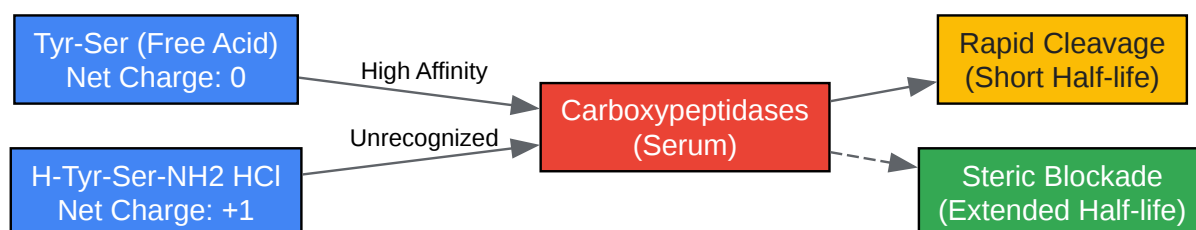
To objectively compare these two variants, researchers must employ highly controlled, self-validating experimental systems. Below are the gold-standard protocols for evaluating stability and permeability.

Protocol A: Serum Stability & Peptidase Resistance Assay

This assay quantifies the half-life ($t_{1/2}$) of the peptides in human serum, specifically highlighting the resistance conferred by amidation.

Self-Validation Mechanism: The inclusion of an internal standard (e.g., heavy-isotope labeled peptide) corrects for extraction losses, while a known rapidly degrading peptide acts as a positive control for serum enzymatic activity.

- Preparation: Thaw human serum (sterile-filtered) and pre-incubate at 37°C for 15 minutes.
- Initiation: Spike the serum with either Tyr-Ser free acid or **H-Tyr-Ser-NH₂ HCl** to a final concentration of 10 μ M.
- Sampling: At time intervals (0, 15, 30, 60, 120, and 240 minutes), extract 50 μ L aliquots.
- Quenching: Immediately quench the enzymatic reaction by adding 150 μ L of ice-cold acetonitrile containing 0.1% formic acid and the internal standard.
- Precipitation: Vortex for 30 seconds and centrifuge at 14,000 x g for 10 minutes at 4°C to pellet serum proteins.
- Analysis: Transfer the supernatant to LC-MS/MS vials. Analyze the remaining intact peptide area under the curve (AUC) relative to the internal standard.



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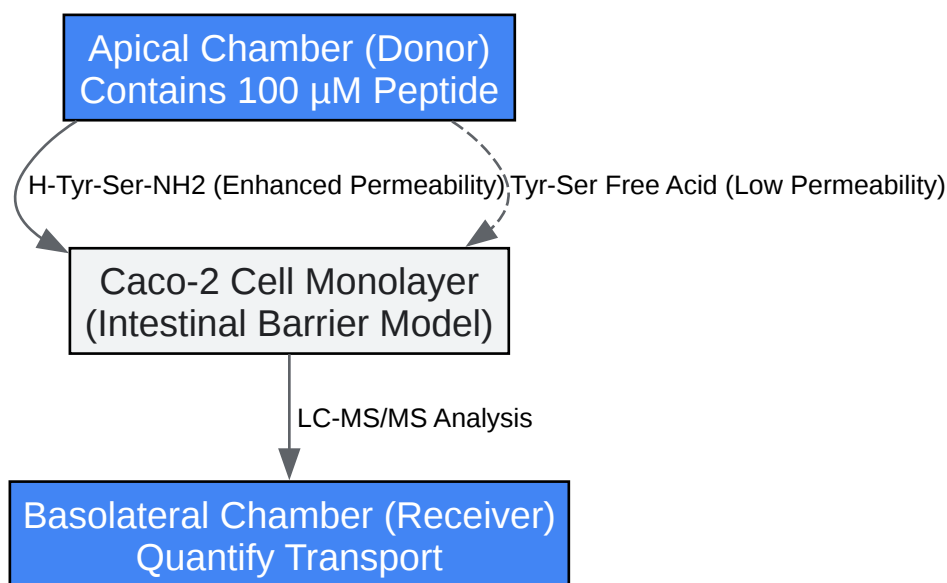
Fig 1: Mechanism of carboxypeptidase resistance conferred by C-terminal amidation.

Protocol B: Caco-2 Cell Monolayer Permeability Assay

This workflow assesses the intestinal absorption potential of the dipeptides. Amidation typically increases the apparent permeability coefficient (P_{app}) by reducing polarity[1][5].

Self-Validation Mechanism: Transepithelial electrical resistance (TEER) is measured before and after the assay. Lucifer Yellow is co-incubated to ensure the peptides do not artificially inflate permeability by disrupting tight junctions.

- Cell Culture: Seed Caco-2 cells on polycarbonate transwell inserts (0.4 μ m pore size) and culture for 21 days until differentiated.
- Validation: Measure TEER. Only inserts with TEER > 400 Ω ·cm² are used.
- Dosing: Wash cells with HBSS (pH 7.4). Add 100 μ M of the test peptide (Tyr-Ser or **H-Tyr-Ser-NH₂ HCl**) to the apical chamber (donor). Add blank HBSS to the basolateral chamber (receiver).
- Incubation: Incubate at 37°C on an orbital shaker (50 rpm).
- Sampling: Take 50 μ L samples from the basolateral chamber at 30, 60, 90, and 120 minutes, replacing the volume with fresh HBSS.
- Quantification: Analyze samples via LC-MS/MS to calculate the P_{app} value.



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Fig 2: Caco-2 transwell permeability workflow comparing peptide transport efficiency.

Application Logic: Which Form Should You Choose?

Choose **H-Tyr-Ser-NH₂ HCl** if:

- You are conducting in vivo studies where serum half-life is a limiting factor.
- The peptide must cross cellular membranes or the blood-brain barrier (the neutralized C-terminus aids in lipophilicity).
- You are designing a prodrug or analog of a naturally amidated neuropeptide (e.g., mimicking sequences found in larger peptide hormones)[6][7].
- High aqueous solubility at neutral pH is required for your formulation (facilitated by the HCl salt).

Choose **Tyr-Ser Free Acid** if:

- You are studying the exact native zwitterionic properties of dietary dipeptides resulting from natural protein digestion[5].
- Your target receptor specifically requires a hydrogen-bond acceptor or electrostatic interaction with a free carboxylate group at the C-terminus.
- You require the peptide to be rapidly cleared from the system to prevent accumulation.

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Sources

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